

# Mass Spectrometry of Dimethyl 5-nitroisophthalate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

Cat. No.: *B082987*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **Dimethyl 5-nitroisophthalate**, an important intermediate in organic synthesis. This document outlines the compound's fragmentation pattern under electron ionization (EI), presents detailed experimental protocols for its analysis, and visualizes key processes through logical diagrams.

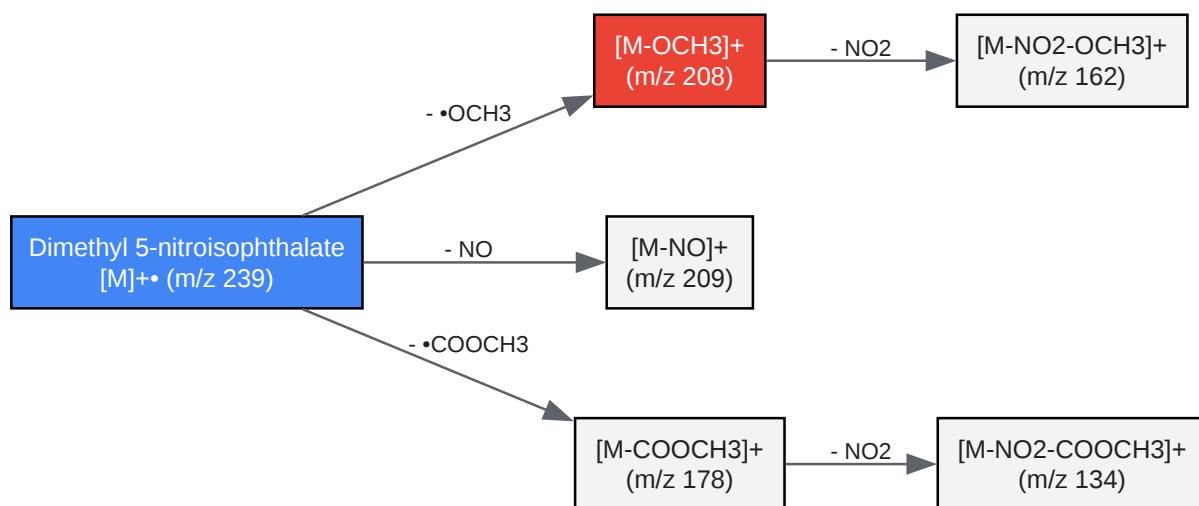
## Electron Ionization Mass Spectrum Data

The mass spectrum of **Dimethyl 5-nitroisophthalate** is characterized by a distinct fragmentation pattern under electron ionization. The quantitative data, including the mass-to-charge ratio (m/z) and relative intensity of the major fragments, are summarized in the table below. This data is crucial for the identification and quantification of the compound in various matrices.

m/z	Relative Intensity (%)	Proposed Fragment Ion
41	11.2	C3H5+
50	11.2	C4H2+
59	16.8	COOCH3+
63	14.0	C5H3+
74	16.8	C3H2O2+
75	25.2	C6H3+
76	16.8	C6H4+
91	11.2	C6H5N+
104	14.0	C6H4O2+
134	22.4	[M-NO2-COOCH3]+
149	16.8	C8H5O3+
162	58.9	[M-NO2-OCH3]+
178	19.6	[M-COOCH3]+
208	94.4	[M-OCH3]+
209	100.0	[M-NO]+
239	50.5	[M]+• (Molecular Ion)

## Fragmentation Pathway of Dimethyl 5-nitroisophthalate

The fragmentation of **Dimethyl 5-nitroisophthalate** under electron ionization follows a series of characteristic steps initiated by the loss of functional groups from the molecular ion ( $[M]+•$ ). The proposed pathway involves the primary loss of a methoxy radical ( $•OCH_3$ ) to form the base peak at m/z 208, followed by subsequent losses of nitric oxide (NO), carbon monoxide (CO), and other neutral fragments.

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Caption: Proposed fragmentation pathway of **Dimethyl 5-nitroisophthalate** in EI-MS.

## Experimental Protocols

The following section details a representative protocol for the analysis of **Dimethyl 5-nitroisophthalate** using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

## Sample Preparation

- Standard Solution Preparation: Accurately weigh approximately 10 mg of **Dimethyl 5-nitroisophthalate** standard and dissolve it in 10 mL of a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of 1 mg/mL.
- Working Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution to the desired concentrations for calibration.
- Sample Extraction (if applicable): For analysis from a complex matrix, a suitable extraction method such as liquid-liquid extraction or solid-phase extraction should be employed to isolate the analyte.

## GC-MS Parameters

- Gas Chromatograph: Agilent 7890B GC System (or equivalent)

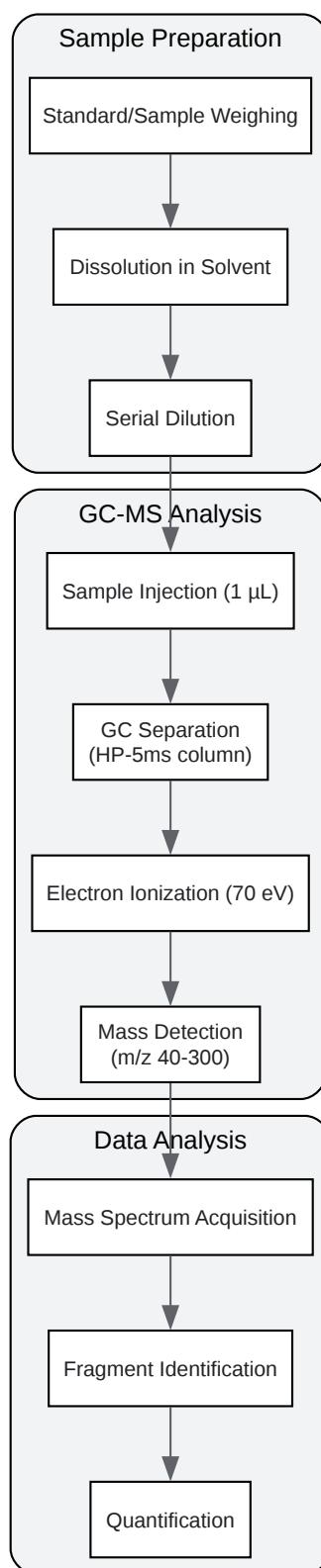
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C
- Injection Volume: 1  $\mu$ L
- Injection Mode: Splitless
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: Increase to 280 °C at a rate of 15 °C/min.
  - Hold: Hold at 280 °C for 5 minutes.
- Transfer Line Temperature: 280 °C

## Mass Spectrometer Parameters

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-300
- Solvent Delay: 3 minutes

## Experimental Workflow

The general workflow for the mass spectrometric analysis of **Dimethyl 5-nitroisophthalate** is depicted in the following diagram. This workflow outlines the major steps from sample introduction to data analysis.



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Caption: General workflow for the GC-MS analysis of **Dimethyl 5-nitroisophthalate**.

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